Introduction: The Need for Speed and Specificity in Bioorthogonal Chemistry

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Compound of Interest

Compound Name:	*(S,E)-N-TCO-L-lysine*
Cat. No.:	*B12384455*

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In the intricate environment of a living system, the ability to selectively tag and manipulate a single molecular species without perturbing the native biochemistry is a paramount challenge. Bioorthogonal chemistry provides a powerful solution, offering chemical reactions that can proceed within living organisms without interfering with endogenous processes.[1][2] Among the arsenal of bioorthogonal tools, the inverse-electron-demand Diels-Alder (iEDDA) reaction between a 1,2,4,5-tetrazine (Tz) and a strained, electron-rich dienophile has emerged as a leader due to its exceptionally rapid kinetics and high specificity.[2][3][4][5]

At the heart of this powerful reaction pair is the trans-cyclooctene (TCO) moiety. When incorporated into the amino acid lysine, it creates **(S,E)-N-TCO-L-lysine**, a versatile chemical handle for the precise modification of proteins and other biomolecules. This guide serves as a technical resource for researchers, scientists, and drug development professionals, providing in-depth insights into the mechanism, applications, and experimental considerations for using **(S,E)-N-TCO-L-lysine** to advance research and therapeutic development.

The TCO-Tetrazine Ligation: A Mechanism of Unparalleled Efficiency

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The power of **(S,E)-N-TCO-L-lysine** lies in its participation in the TCO-tetrazine ligation, a reaction renowned for being the fastest bioorthogonal transformation discovered to date.[6][7]

Chemical Structure and Nomenclature

The designation **(S,E)-N-TCO-L-lysine** precisely describes the molecule's stereochemistry.

- (S)-L-lysine: Refers to the natural L-isomer of lysine, with the S-configuration at the alpha-carbon.
- (E)-trans-cyclooctene (TCO): Refers to the E-isomer (trans) configuration of the double bond within the eight-membered ring. This configuration induces significant ring strain, which is the driving force for its high reactivity.[8] The unstrained cis-isomer is unreactive in this context.[6]
- Nε-carbamoyl linkage: The TCO group is typically attached to the epsilon-amine (Nε) of the lysine side chain via a stable carbamate linkage.

The Inverse-Electron-Demand Diels-Alder (iEDDA) Reaction

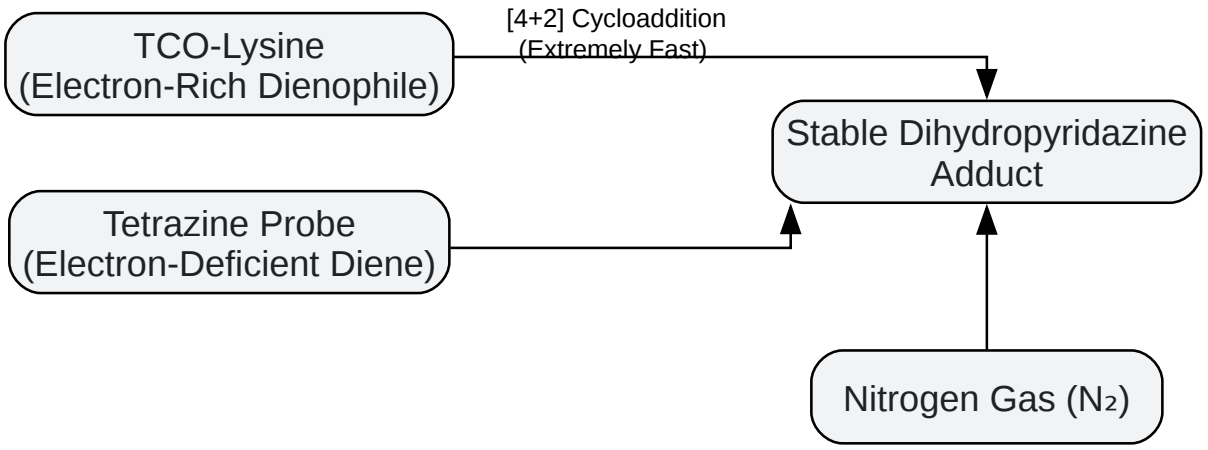
The ligation is a two-step process initiated by a [4+2] cycloaddition:

- Cycloaddition: The electron-deficient tetrazine (diene) rapidly reacts with the electron-rich, strained TCO (dienophile).[9][10] This is the inverse of a typical Diels-Alder reaction where the diene is electron-rich. The rate of this reaction is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) of the TCO and the Lowest Unoccupied Molecular Orbital (LUMO) of the tetrazine.[4][9]
- Retro-Diels-Alder & N_2 Elimination: The initial adduct is unstable and undergoes a retro-Diels-Alder reaction, irreversibly eliminating a molecule of nitrogen gas (N_2).[4][9][11] This step drives the reaction to completion and forms a stable dihydropyridazine product, which may further oxidize to a pyridazine.[8]

This reaction is exceptionally fast, with second-order rate constants (k_2) reported to exceed 10^6 $M^{-1}s^{-1}$, approaching the speed of biological interactions like antibody-antigen binding.[6][8][12] Critically, it proceeds under physiological conditions (aqueous buffer, neutral pH, 37°C) without

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the need for a cytotoxic copper catalyst, making it ideal for live-cell and in vivo applications.[7][10][11]



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Caption: Mechanism of the TCO-Tetrazine iEDDA ligation.

Core Applications in Chemical Biology and Drug Development

The combination of high speed and biocompatibility makes TCO-lysine a versatile tool for a multitude of applications.

Pretargeted In Vivo Imaging and Theranostics

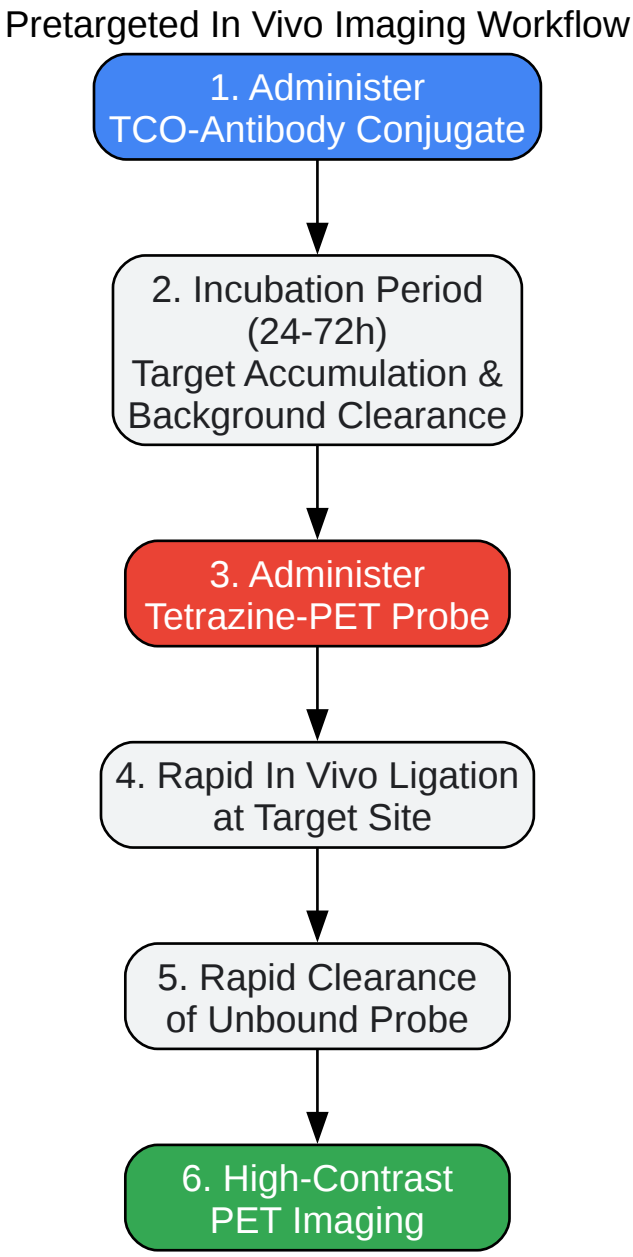
A major challenge in molecular imaging and radiotherapy is achieving a high target-to-background ratio. Pretargeting strategies solve this by decoupling the targeting and payload delivery steps.

- Step 1 (Targeting): An antibody or other targeting vector modified with TCO-lysine is administered. This molecule has slow pharmacokinetics, allowing it to accumulate at the target site (e.g., a tumor) while clearing from circulation over 24-72 hours.[3]
- Step 2 (Payload Delivery): A small, fast-clearing tetrazine molecule conjugated to an imaging agent (e.g., ^{18}F for PET, ^{111}In for SPECT) or a therapeutic payload is injected.[8][13]

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- Ligation: The tetrazine rapidly "clicks" to the TCO-modified antibody at the target site. Unbound tetrazine is quickly cleared from the body, resulting in a crisp image with minimal background noise.[2][3]

This approach has been successfully used for PET and SPECT imaging of tumors in animal models, demonstrating significantly improved tumor-to-nontumor ratios.[6][8][14]



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Caption: Workflow for pretargeted in vivo imaging.

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Antibody-Drug Conjugate (ADC) Construction

ADCs combine the specificity of a monoclonal antibody with the potency of a cytotoxic drug.[15] Traditional ADCs created by modifying native lysines often result in heterogeneous mixtures with unpredictable pharmacokinetics.[15][16] The TCO-tetrazine ligation enables the construction of site-specific, homogeneous ADCs.

The process involves modifying an antibody with a precise number of TCO-lysine handles, followed by conjugation to a tetrazine-derivatized drug payload.[17] This control over the drug-to-antibody ratio (DAR) is critical for developing ADCs with an optimal therapeutic window.

Live-Cell Imaging and Proteomics

(S,E)-N-TCO-L-lysine can be incorporated into proteins site-specifically using genetic code expansion techniques, where an engineered tRNA/tRNA-synthetase pair incorporates the non-canonical amino acid in response to a stop codon (e.g., the amber codon, TAG).[1][8][18][19][20]

Once incorporated, the TCO handle allows for rapid and specific labeling of the protein of interest in living cells with a tetrazine-fluorophore conjugate.[20] This has been used for:

- Super-resolution microscopy: Visualizing protein localization and dynamics with high precision.[20]
- Activity-Based Protein Profiling (ABPP): Labeling and identifying specific enzyme classes by attaching the TCO group to a covalent inhibitor.[4][5]
- Cell Surface Labeling: Modifying cell surface proteins by treating live cells with an amine-reactive TCO-NHS ester, followed by ligation with a tetrazine probe.[21]

Experimental Design and Protocols

Success with TCO-lysine chemistry requires careful experimental design and execution. The most common method for modifying existing proteins is to target the primary amines on lysine residues.

Protocol 1: Protein Modification with TCO-NHS Ester

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This protocol describes the labeling of a protein's surface lysine residues with a TCO handle using an N-hydroxysuccinimide (NHS) ester.[22][23]

Materials:

- Protein of interest (1-5 mg/mL)
- Reaction Buffer: Amine-free buffer such as PBS or HEPES, pH 7.2-8.0. Crucially, avoid buffers containing primary amines like Tris or glycine, as they will compete for the NHS ester.[22][24]
- TCO-PEG-NHS Ester: The PEG spacer enhances water solubility.[25]
- Anhydrous solvent: DMSO or DMF.
- Quenching Buffer: 1 M Tris-HCl, pH 8.0.
- Purification: Desalting spin columns or size-exclusion chromatography.

Procedure:

- Protein Preparation: Buffer exchange the protein into the Reaction Buffer to remove any competing amines. Adjust the protein concentration to 1-5 mg/mL.[23]
- Reagent Preparation: Allow the TCO-PEG-NHS ester vial to equilibrate to room temperature before opening to prevent moisture condensation.[24] Immediately before use, prepare a 10 mM stock solution in anhydrous DMSO or DMF.[22]
- Labeling Reaction: Add a 10- to 20-fold molar excess of the TCO-NHS ester stock solution to the protein solution. The optimal ratio may require empirical determination.[23][24]
- Incubation: Incubate the reaction for 30-60 minutes at room temperature or 2 hours at 4°C.[24]
- Quenching: Stop the reaction by adding Quenching Buffer to a final concentration of 50-100 mM. Incubate for 15-30 minutes to quench any unreacted NHS ester.[22]

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- Purification: Remove excess TCO reagent and quenched byproducts using a desalting spin column equilibrated with the desired storage buffer (e.g., PBS).[22][23]
- Quantification & Storage: Determine the concentration of the purified TCO-labeled protein (e.g., via A280 measurement). Store at 4°C for short-term use or -80°C for long-term storage.

Protocol 2: Bioorthogonal Ligation with a Tetrazine Probe

This protocol describes the reaction of the TCO-labeled protein with a tetrazine-functionalized molecule (e.g., a fluorophore, biotin, or drug).

Materials:

- Purified TCO-labeled protein (from Protocol 1).
- Tetrazine-functionalized molecule of interest.
- Reaction Buffer: PBS, pH 7.4.

Procedure:

- Reactant Preparation: Prepare solutions of the TCO-labeled protein and the tetrazine probe in the Reaction Buffer.
- Ligation Reaction: Combine the reactants. A slight molar excess (1.1 to 2-fold) of the tetrazine probe is often used to ensure complete labeling of the protein.[22][23]
- Incubation: Incubate for 30-60 minutes at room temperature. The reaction is often complete within minutes due to the fast kinetics.[10][24] Reaction progress can be monitored by the disappearance of the tetrazine's characteristic color and absorbance peak (~520 nm).[11][26]
- Purification (Optional): If necessary, remove the excess tetrazine probe using a desalting spin column. This is often required for downstream applications to remove unconjugated payload.

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- Analysis: The final conjugate can be analyzed by SDS-PAGE (which will show a mobility shift), mass spectrometry (to confirm conjugation), and functional assays.

Technical Considerations and Data

While robust, the TCO-tetrazine ligation requires attention to certain details for optimal results.

Stability and Isomerization of TCO

The reactivity of TCO is derived from its ring strain. However, this also makes it susceptible to deactivation via isomerization to its unreactive cis-cyclooctene (CCO) form.[6][14]

- Copper-Mediated Isomerization: This isomerization can be accelerated by copper-containing proteins in biological media, such as serum.[6]
- Thiol Sensitivity: High concentrations of thiols can also promote isomerization, though this often occurs after a long induction period.[12]
- Stabilization Strategies: More sterically hindered TCO variants have been developed that show increased stability against isomerization, extending their in vivo half-life from ~1 day to ~4 days without compromising reactivity.[6] For long-term storage of TCO reagents, complexation with silver (I) can prevent degradation, with the TCO being readily released upon addition of chloride-containing buffers like PBS.[12]

Reaction Kinetics

The speed of the TCO-tetrazine ligation is a key advantage. The table below compares its kinetics to other common bioorthogonal reactions.

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Reaction Pair	Typical k_2 ($M^{-1}s^{-1}$)	Catalyst Required	Notes
TCO - Tetrazine	1,000 - 3,300,000[7][8][11][27]	No	Exceptionally fast; ideal for low concentrations and in vivo use.
Strained Alkyne - Azide (SPAAC)	0.1 - 1.0	No	Slower kinetics, requires higher concentrations.
Terminal Alkyne - Azide (CuAAC)	100 - 1,000	Yes (Copper)	Fast but requires a cytotoxic copper catalyst.[18]

Data compiled from multiple sources.[7][8][11][18][27]

Troubleshooting

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Issue	Potential Cause	Recommended Solution
Low Labeling Efficiency (Protocol 1)	Hydrolysis of NHS ester.	Prepare reagent stock fresh in anhydrous solvent (DMSO/DMF) and warm vial to room temperature before opening.[22][23]
	Primary amines in buffer (e.g., Tris).	Buffer exchange protein into an amine-free buffer (PBS, HEPES) before labeling.[22][24]
Low Ligation Yield (Protocol 2)	Isomerization of TCO to inactive CCO.	Store TCO-labeled protein properly (-80°C). Use sterically hindered TCO variants for demanding in vivo applications.[6][22]
	Inaccurate protein concentration.	Re-quantify protein concentration before setting up the reaction.
Precipitation	Low solubility of reagents or conjugate.	Use PEGylated TCO and tetrazine reagents to enhance aqueous solubility.[13][25]

Conclusion and Future Outlook

(S,E)-N-TCO-L-lysine is a cornerstone reagent in modern chemical biology. Its ability to participate in the ultrafast and highly specific TCO-tetrazine ligation has empowered researchers to probe biological systems with unprecedented precision. From enabling high-contrast in vivo imaging and constructing next-generation antibody-drug conjugates to site-specifically labeling proteins for advanced microscopy, the applications are vast and continue to expand. As new, more stable TCO variants and novel tetrazine probes are developed, the utility of this powerful bioorthogonal tool is set to grow, promising further breakthroughs in basic science, diagnostics, and therapeutics.

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